

N-(2-Aminoethyl)-4-methylbenzenesulfonamide stability and storage conditions

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: *N*-(2-Aminoethyl)-4-methylbenzenesulfonamide

Cat. No.: B125896

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Technical Support Center: N-(2-Aminoethyl)-4-methylbenzenesulfonamide

Welcome to the technical support guide for **N-(2-Aminoethyl)-4-methylbenzenesulfonamide** (CAS: 14316-16-6). This document, prepared by our Senior Application Scientists, provides in-depth guidance on the stability, storage, and handling of this reagent to ensure the integrity and reproducibility of your experiments.

Quick Reference Data

For experienced users, the following table summarizes the essential physical and storage information for **N-(2-Aminoethyl)-4-methylbenzenesulfonamide**.

Parameter	Value	Source(s)
CAS Number	14316-16-6	[1][2][3][4]
Molecular Formula	C ₉ H ₁₄ N ₂ O ₂ S	[1][2][3][4]
Molecular Weight	~214.29 g/mol	[1][4]
Physical Form	Solid, powder	[3][5]
Melting Point	122-126 °C	[3]
Recommended Storage	2-8°C (Refrigerated), Protect from light, Store under inert gas	[1][2][6]
Incompatibilities	Strong oxidizing agents	[7]
Primary Hazards	Irritant, Harmful if swallowed, Corrosive	[4][7]

Frequently Asked Questions (FAQs)

This section addresses the most common inquiries regarding the handling and storage of **N-(2-Aminoethyl)-4-methylbenzenesulfonamide**.

Q1: What is the optimal storage temperature for this compound?

A: For long-term stability, we strongly recommend storing **N-(2-Aminoethyl)-4-methylbenzenesulfonamide** at 2-8°C in a refrigerator.[1][6] While some suppliers may ship the product at ambient temperature and list "room temperature" as a storage condition for short durations[2][3], the presence of a primary amine functional group makes the compound susceptible to slow degradation over time at higher temperatures. Refrigeration minimizes the rate of these potential reactions, preserving the compound's purity for the duration of its shelf life.

Q2: Is **N-(2-Aminoethyl)-4-methylbenzenesulfonamide** sensitive to light?

A: Yes. The benzenesulfonamide moiety can be susceptible to photochemical reactions. Multiple suppliers explicitly recommend protecting the compound from light.[1] To prevent

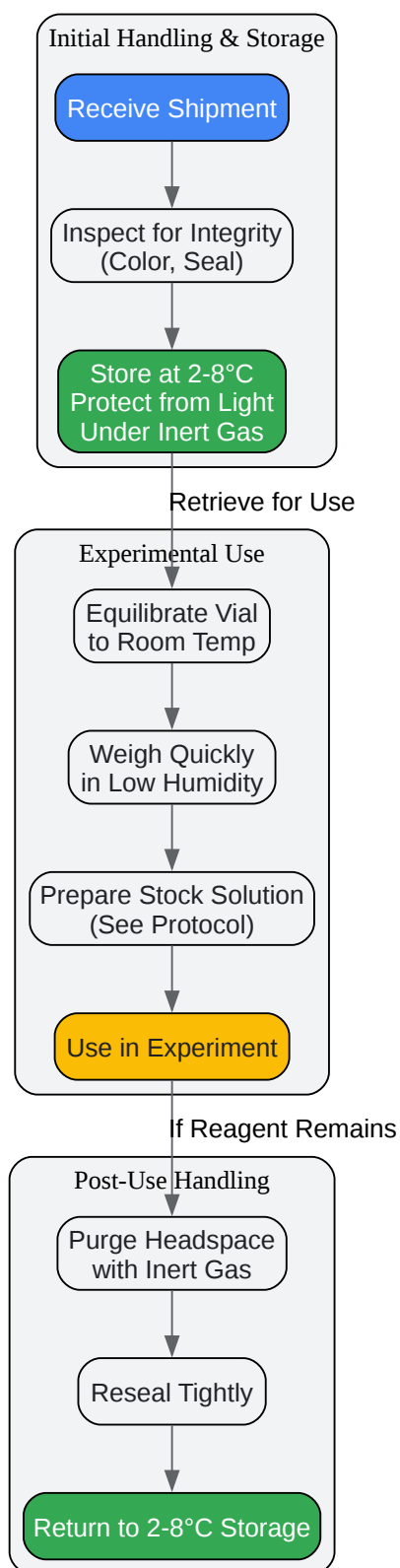
potential photodegradation, always store the vial in a dark place, such as its original packaging box or an amber vial, inside the refrigerator.

Q3: The datasheet mentions storing under an "inert atmosphere." Is this step critical?

A: Yes, this is a critical recommendation for ensuring long-term stability.^{[2][3]} **N-(2-Aminoethyl)-4-methylbenzenesulfonamide** has two amine groups that can react with atmospheric components. The primary amine is susceptible to oxidation and can also react with atmospheric carbon dioxide to form carbamates. Storing the solid compound under an inert gas like argon or nitrogen displaces moisture and oxygen, significantly inhibiting these degradation pathways. For labs that do not have a glovebox, we recommend backfilling the vial with an inert gas after each use.

Q4: How should I handle the compound upon receipt?

A: Upon receiving the vial, visually inspect the contents for any discoloration or change in appearance. The compound should be a white to off-white solid.^{[3][5]} Immediately transfer it to a designated 2-8°C storage location, protected from light. The workflow below illustrates the ideal handling process.



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Caption: Reagent Handling and Storage Workflow.

Troubleshooting Guide

This guide provides solutions to common issues encountered during experimentation.

Problem Encountered	Probable Cause(s)	Recommended Solution(s)
Inconsistent or non-reproducible experimental results.	Compound Degradation: The reagent may have degraded due to improper storage (exposure to heat, light, moisture, or oxygen).	1. Verify Storage: Confirm that the compound has been consistently stored at 2-8°C, protected from light, and under an inert atmosphere. ^{[1][2]} 2. Use a Fresh Aliquot: If possible, use a new, unopened vial of the compound. 3. Perform Quality Control: If the problem persists, consider analytical validation of the compound's purity (e.g., via LC-MS or melting point analysis ^[3]).
The compound appears clumpy, discolored, or has a different texture.	Moisture Contamination: The primary amine group is hygroscopic. Absorbed water can lead to clumping and may accelerate hydrolytic degradation pathways.	1. Prevent Contamination: Always allow the vial to equilibrate to room temperature before opening to prevent condensation from forming inside. 2. Handle Quickly: Minimize the time the vial is open to the atmosphere. 3. Discard if Necessary: If significant discoloration or clumping is observed, it is best to discard the reagent and use a fresh supply to avoid compromising experimental results.
Difficulty dissolving the compound in a chosen solvent.	Incorrect Solvent or Saturation: The compound may have limited solubility in your chosen solvent, or you may be attempting to create a supersaturated solution. While	1. Solvent Selection: Attempt dissolution in polar solvents such as water, ethanol, or methanol. ^[8] Gentle warming or sonication may assist dissolution. 2. Follow Protocol:

specific solubility data is limited, synthesis methods suggest solubility in polar solvents.[8]

Refer to the stock solution preparation protocol below for a validated method. 3. Check for Degradation: Degraded or impure material may exhibit different solubility characteristics.

Experimental Protocol: Preparation of a 10 mM Stock Solution

This protocol provides a step-by-step method for preparing a stock solution of **N-(2-Aminoethyl)-4-methylbenzenesulfonamide**. Adherence to safety precautions is mandatory.

Safety Precautions:

- This compound is classified as an irritant and is harmful if swallowed.[4] It may also cause respiratory irritation.[4]
- Always handle this compound inside a chemical fume hood.
- Wear appropriate Personal Protective Equipment (PPE), including a lab coat, safety glasses, and chemical-resistant gloves.[7]

Materials:

- **N-(2-Aminoethyl)-4-methylbenzenesulfonamide** (MW: 214.29 g/mol) [4]
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Calibrated analytical balance
- Appropriate volumetric flasks and pipettes
- Vortex mixer and/or sonicator

Procedure:

- **Pre-Weighing Preparation:** Remove the vial of **N-(2-Aminoethyl)-4-methylbenzenesulfonamide** from its 2-8°C storage. Allow it to sit unopened on the bench for at least 20-30 minutes to fully equilibrate to room temperature. This prevents atmospheric moisture from condensing on the cold solid.
- **Weighing:** In a chemical fume hood, carefully weigh out 2.14 mg of the compound and place it into a clean, appropriately sized glass vial or tube.
- **Solvent Addition:** Add 1.0 mL of anhydrous DMSO to the vial containing the compound. This will yield a final concentration of 10 mM.
- **Dissolution:** Tightly cap the vial and vortex thoroughly for 1-2 minutes. If any solid particles remain, place the vial in a sonicator bath for 5-10 minutes. Visually inspect the solution against a light source to ensure complete dissolution. The solution should be clear and free of particulates.
- **Storage of Stock Solution:** For short-term use (1-2 weeks), the stock solution can be stored at 2-8°C. For long-term storage, aliquot the stock solution into smaller, single-use volumes and store at -20°C or -80°C to prevent degradation from repeated freeze-thaw cycles.

References

- **N-(2-Aminoethyl)-4-methylbenzenesulfonamide** Compound Summary.
- N-(2-((2-Aminoethyl)amino)ethyl)-4-methylbenzenesulfonamide Product Page.
- Method for synthesizing 4-(2-aminoethyl)benzsulfamide.

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- To cite this document: BenchChem. [N-(2-Aminoethyl)-4-methylbenzenesulfonamide stability and storage conditions]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b125896#n-2-aminoethyl-4-methylbenzenesulfonamide-stability-and-storage-conditions]

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